

Application Notes and Protocols for CP 376395

Intraperitoneal Injection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CP 376395

Cat. No.: B1663366

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Introduction

CP 376395 is a potent, selective, and brain-penetrable antagonist of the Corticotropin-Releasing Factor Receptor 1 (CRF1).^[1] It is a valuable tool for investigating the role of the CRF system in stress, anxiety, depression, and other neurological and metabolic disorders. These application notes provide detailed protocols for the intraperitoneal (i.p.) administration of **CP 376395** in preclinical research models, along with relevant pharmacological data.

Pharmacological Data

CP 376395 acts as an allosteric antagonist at the CRF1 receptor.^[2] It exhibits high selectivity for the human CRF1 receptor subtype over the CRF2 receptor.^[1] While specific pharmacokinetic parameters for the intraperitoneal route are not readily available in published literature, the compound is known to be orally active and brain-penetrable.^[2]

In Vitro Activity

Parameter	Value	Species/System
Ki for CRF1 Receptor	12 nM	Human
Ki for CRF2 Receptor	>10,000 nM	Human
Functional Activity	Fully antagonizes oCRF-stimulated adenylate cyclase activity	Rat cerebral cortex and human CRF1 receptors

In Vivo Activity

Animal Model	Dosing (i.p.)	Observed Effects
Male B6 Mice	10-20 mg/kg	Attenuation of water and food intake, increased sucrose intake, attenuation of EtOH intake. ^[1]

Experimental Protocols

Formulation of CP 376395 for Intraperitoneal Injection

A common method for preparing a suspension of **CP 376395** suitable for intraperitoneal injection involves the use of a vehicle containing DMSO, PEG300, Tween-80, and saline.^[1]

Materials:

- **CP 376395** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes or vials

- Pipettes and sterile tips

Protocol for a 2.5 mg/mL Suspension:[1]

- Prepare a Stock Solution: Prepare a 25 mg/mL stock solution of **CP 376395** in DMSO.
- Vehicle Preparation: In a sterile tube, combine the following in the specified order, ensuring thorough mixing after each addition:
 - 400 µL of PEG300
 - 50 µL of Tween-80
- Add **CP 376395** Stock: To the vehicle mixture, add 100 µL of the 25 mg/mL **CP 376395** stock solution in DMSO. Mix thoroughly by vortexing.
- Final Dilution: Add 450 µL of sterile saline to the mixture to achieve a final volume of 1 mL.
- Final Suspension: Vortex the solution thoroughly to ensure a uniform suspension. The final concentration will be 2.5 mg/mL. This suspension is suitable for both oral and intraperitoneal administration.[1]

Note: It is recommended to prepare this formulation fresh on the day of use. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]

Intraperitoneal Injection Protocol (Mouse)

This protocol provides a general guideline for the intraperitoneal injection of **CP 376395** in mice. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **CP 376395** suspension
- Appropriately sized syringes (e.g., 1 mL)
- Sterile needles (e.g., 27-30 gauge)

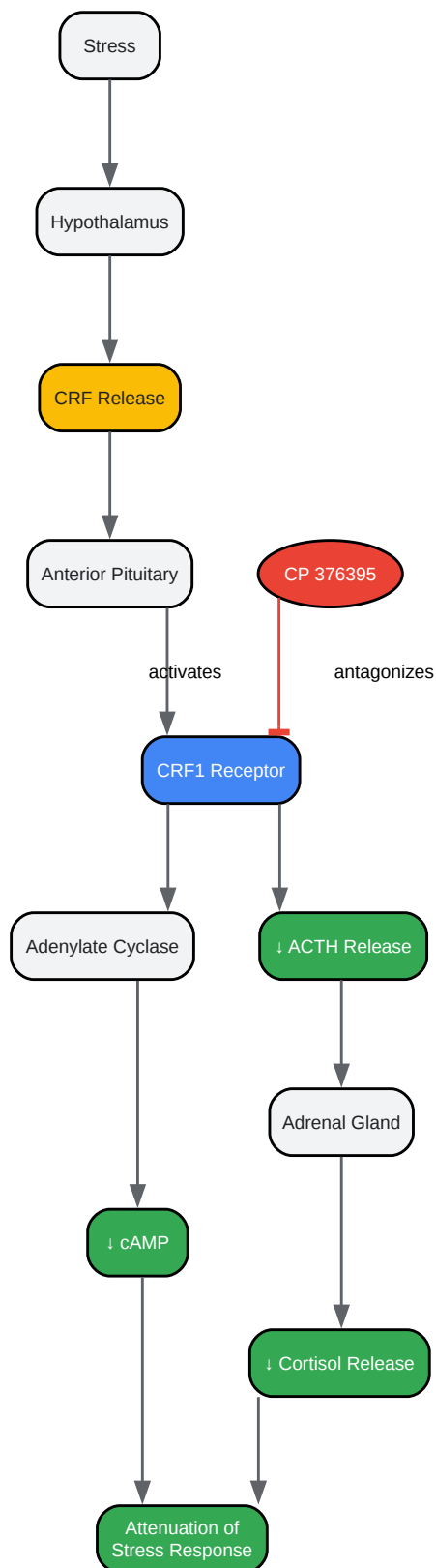
- 70% Ethanol or other suitable disinfectant
- Animal scale

Procedure:

- Dose Calculation: Weigh the mouse to determine the accurate injection volume based on the desired dose (e.g., 10-20 mg/kg) and the concentration of the prepared suspension (2.5 mg/mL).
- Animal Restraint: Gently but firmly restrain the mouse. One common method is to scruff the loose skin over the neck and shoulders with the non-dominant hand, and secure the tail.
- Positioning: Turn the restrained mouse so that its abdomen is facing upwards, with the head tilted slightly downwards.
- Injection Site Identification: The preferred injection site is the lower right quadrant of the abdomen. This location helps to avoid puncturing the cecum, bladder, or other vital organs.
- Injection:
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ (no blood or colored fluid should appear in the syringe hub).
 - Slowly inject the calculated volume of the **CP 376395** suspension.
- Needle Withdrawal and Animal Recovery:
 - Withdraw the needle smoothly.
 - Return the mouse to its cage and monitor for any immediate adverse reactions.

Visualizations

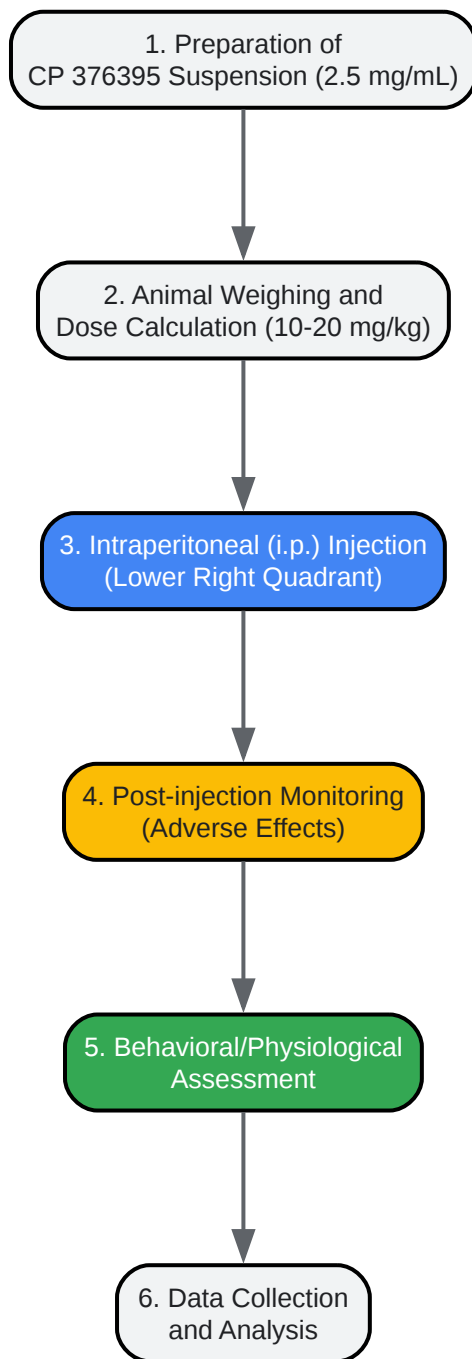
Signaling Pathway of CP 376395



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Caption: **CP 376395** signaling pathway.

Experimental Workflow for In Vivo Administration



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Caption: Experimental workflow for **CP 376395** i.p. injection.

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- To cite this document: BenchChem. [Application Notes and Protocols for CP 376395 Intraperitoneal Injection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663366#cp-376395-intraperitoneal-injection-guide]

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